

Technical Guide: (S)-Benzyl 2-(Aminomethyl)pyrrolidine-1-carboxylate (CAS 141774-68-7)

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Compound of Interest

Compound Name: (S)-benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate

Cat. No.: B120055

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(S)-Benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate, with CAS number 141774-68-7, is a chiral pyrrolidine derivative of significant interest in the pharmaceutical and organic synthesis sectors. Its rigid, stereochemically defined structure makes it a valuable building block for the synthesis of complex, biologically active molecules. This technical guide provides a comprehensive overview of its chemical properties, synthesis, purification, and analytical methods, with a focus on its application in drug discovery, particularly as a key intermediate in the development of dipeptidyl peptidase-4 (DPP-4) inhibitors for the treatment of type 2 diabetes.

Physicochemical Properties

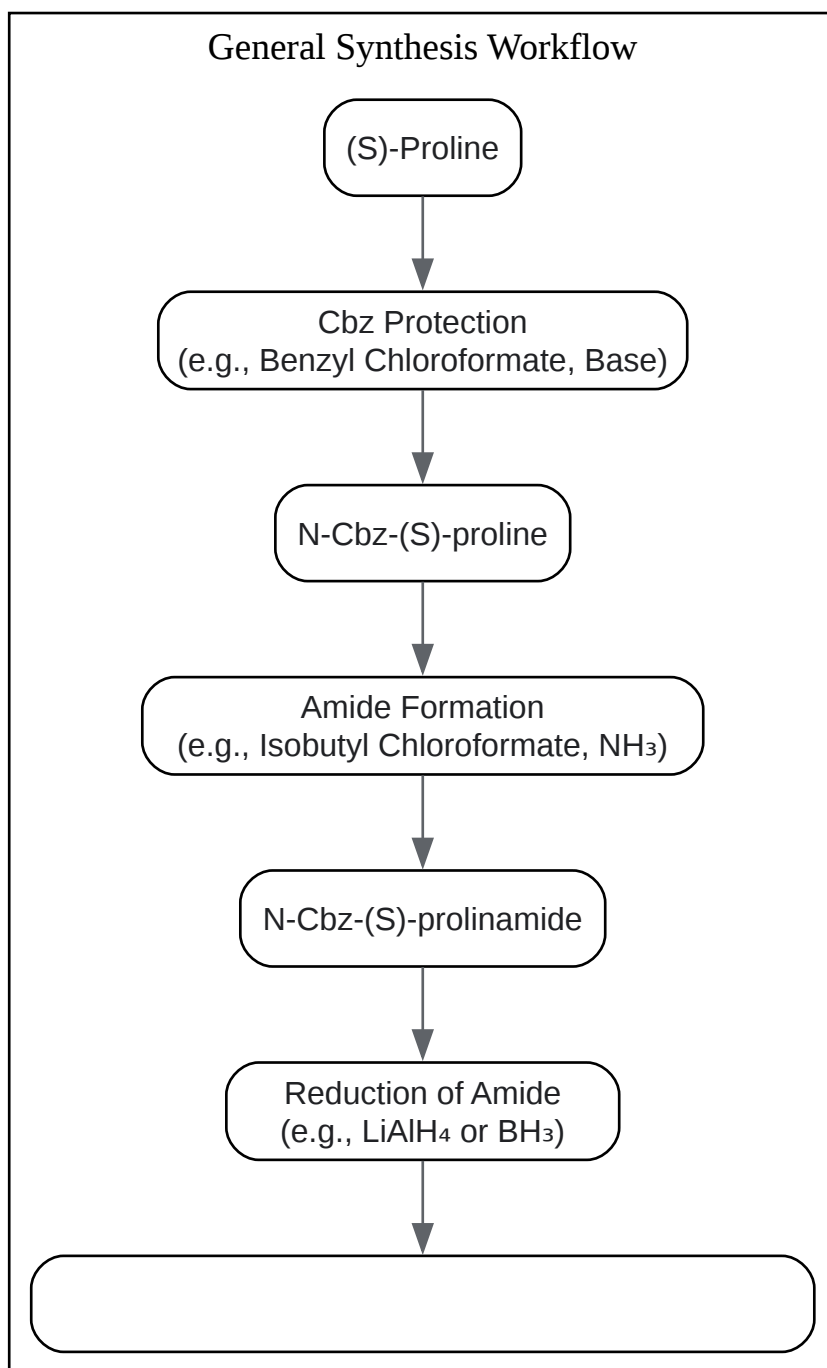
A summary of the key physicochemical properties of **(S)-benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate** is presented in Table 1. This data is crucial for its handling, storage, and application in synthetic chemistry.

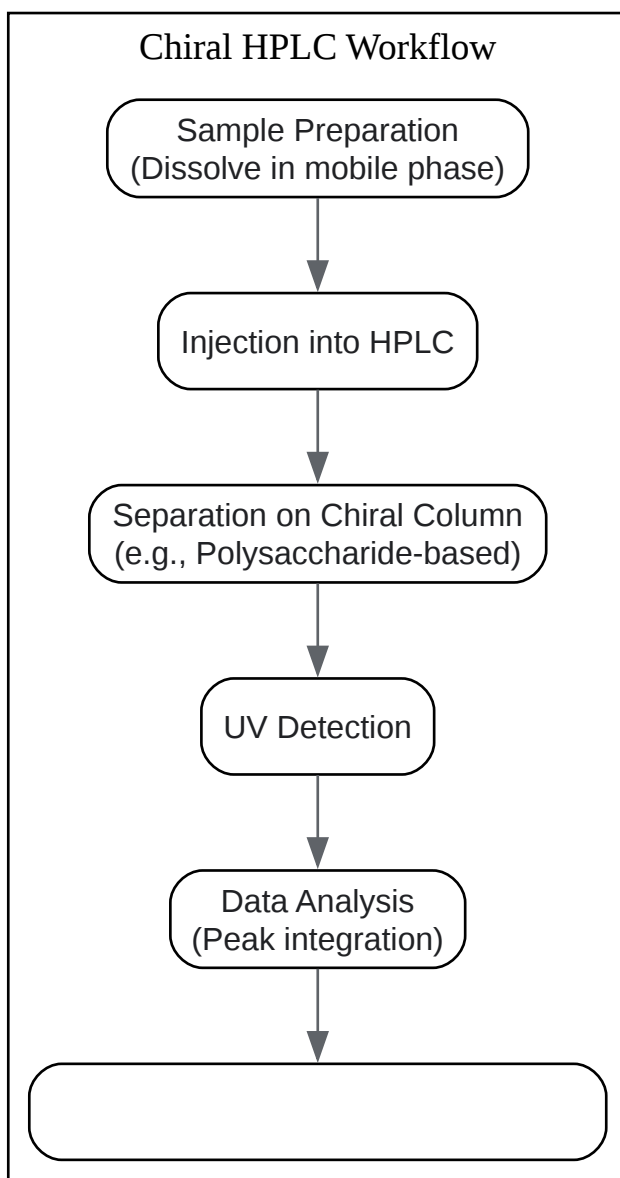
Table 1: Physicochemical Data for **(S)-Benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate**

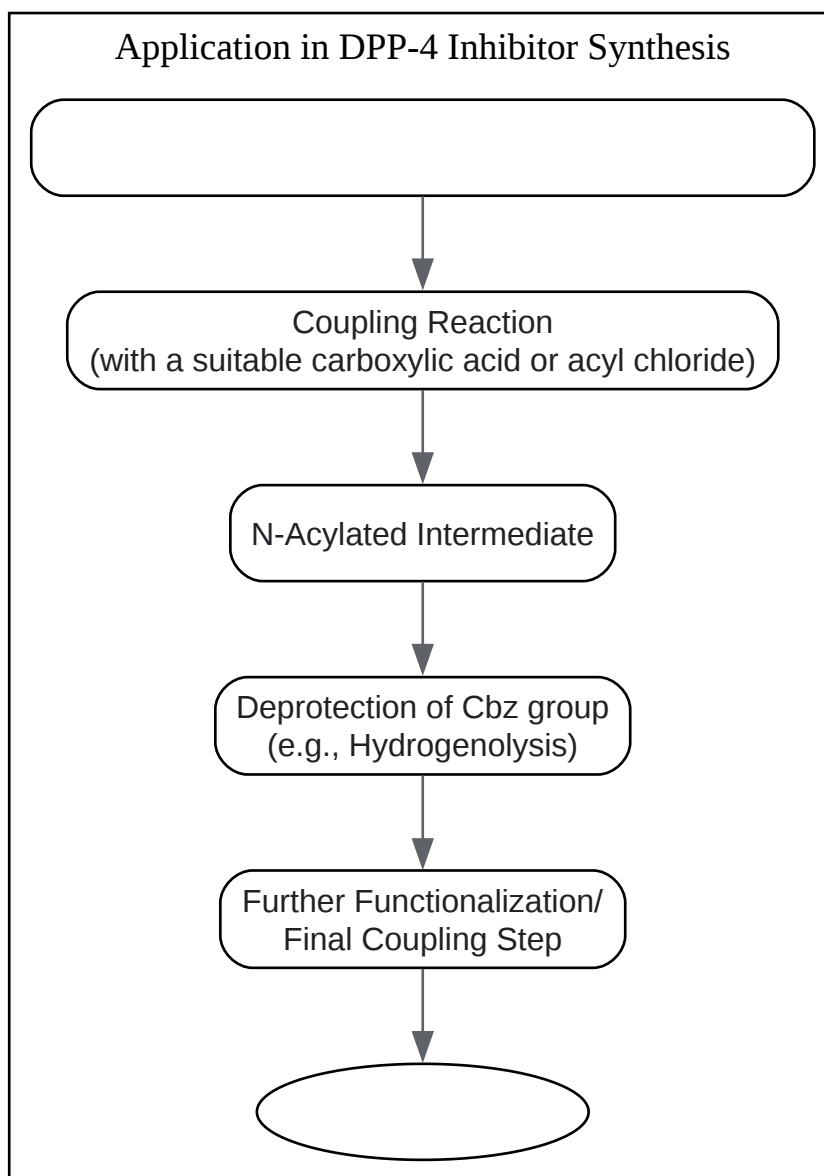
Property	Value	Reference(s)
CAS Number	141774-68-7	[1][2]
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂	[2]
Molecular Weight	234.29 g/mol	N/A
Appearance	White powder or liquid	[1][2]
Boiling Point (Predicted)	370.5 ± 25.0 °C	[1]
Density (Predicted)	1.155 ± 0.06 g/cm ³	[1]
Solubility	Soluble in organic solvents such as ethanol, methanol, and dichloromethane.	[1]
Storage Conditions	Sealed in a dry place at room temperature or 2-8 °C.	[1][2]
Purity (Typical)	≥95%	[2]

Synthesis and Purification

The synthesis of **(S)-benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate** typically starts from the readily available chiral precursor, (S)-proline. The general synthetic strategy involves the protection of the pyrrolidine nitrogen with a benzyloxycarbonyl (Cbz or Z) group, followed by the conversion of the carboxylic acid moiety to an aminomethyl group.







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References

- 1. biosynce.com [biosynce.com]

- 2. (S)-Benzyl 2-(aminomethyl)pyrrolidine-1-carboxylate, CasNo.141774-68-7 ENAO Chemical Co, Limited China (Mainland) [enao.lookchem.com]
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